

# Allitinib clinical trial results NCT04671303

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## Compound Focus: Allitinib tosylate

CAS No.: 1050500-29-2

Cat. No.: S001612

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## Status of Clinical Trial NCT04671303

The table below summarizes the available information on the clinical trial you asked about:

<b>Trial Identifier</b>	NCT04671303
<b>Status (as of June 2024)</b>	Under investigation [1]
<b>Official Title</b>	To Evaluate the Efficacy and Safety of Anlotinib Combined With Allitinib in Lung Cancer [1]
<b>Available Results</b>	Not yet publicly released

## Preclinical Profile of Allitinib

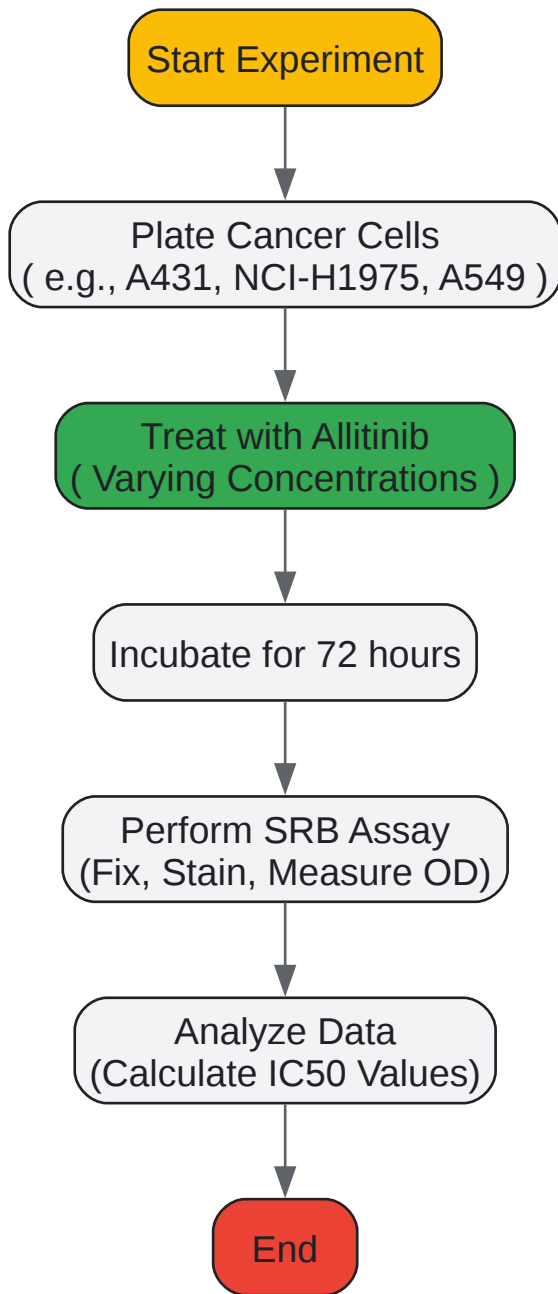
While clinical trial results are pending, published preclinical studies provide insight into Allitinib's mechanism and early-stage data. The following table summarizes key experimental findings from the literature [2].

Experimental Aspect	Detailed Methodology	Key Quantitative Findings (IC50 / Efficacy)
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| **Biochemical Inhibition** | Enzyme IC50 determined against purified kinase domains [2]. | **EGFR**: 0.5 nM **EGFR (L858R/T790M mutant)**: 12 nM **ErbB2 (HER2)**: 3 nM **ErbB4**: 0.8 nM [2] | | **Cellular Anti-Proliferation** | 72-hour cell viability assay (e.g., SRB assay) across human cancer cell lines with varying EGFR expression [2]. | **A431 (High EGFR)**: 0.2  $\mu$ M **NCI-H1975 (EGFR Mutant)**: 0.7  $\mu$ M **A549 (High EGFR)**: 6.8  $\mu$ M [2] | | **In Vivo Efficacy** | Oral administration (25-100 mg/kg, twice daily) in mouse xenograft models using SK-OV-3 and Calu-3 cancer cell lines over 28 days [2]. | Dose-dependent, dramatic suppression of tumor growth [2] |

## Experimental Protocol Overview

Based on the preclinical data, here is a generalized workflow for the key cell-based anti-proliferation assay:



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## How to Access Future Clinical Results

Since the outcomes of the NCT04671303 trial are crucial for a full comparison, I suggest you proactively track its progress through the following official registries:

- **ClinicalTrials.gov:** The primary database for U.S. clinical trials. Search the identifier **NCT04671303** for the most direct updates [1].
- **Other National Registries:** Depending on where the trial is conducted, other national clinical trial registries may also contain updates.

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## References

1. : Uses, Interactions, Mechanism of Action | DrugBank Online Allitinib [[go.drugbank.com](https://go.drugbank.com)]
2. Allitinib (AST-1306) | Irreversible EGFR/ErbB2 Inhibitor [[medchemexpress.com](https://medchemexpress.com)]

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